

Operational Guide: Safe Disposal of (1R)-1-(4-isobutylphenyl)ethanol

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Compound of Interest

Compound Name: (1R)-1-(4-isobutylphenyl)ethanol

Cat. No.: B13162981

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Executive Summary

Immediate Action Required: **(1R)-1-(4-isobutylphenyl)ethanol** (CAS 130007-66-8) is a chiral alcohol intermediate and a known degradation product of Ibuprofen (Impurity A). It is classified as a non-halogenated organic hazardous waste.

Strict Prohibition: Under no circumstances should this substance be discharged into municipal sewer systems, sinks, or general trash. Its lipophilic nature and aromatic stability pose long-term aquatic toxicity risks.

Chemical Identification & Hazard Profile

Use this data to populate waste manifests and safety labels.

Parameter	Technical Specification
Chemical Name	(1R)-1-(4-isobutylphenyl)ethanol
Synonyms	(R)-Ibuprofen alcohol; (1R)-1-[4-(2-methylpropyl)phenyl]ethanol
CAS Number	130007-66-8 (Specific Isomer) / 40150-92-3 (Racemate)
Physical State	Viscous colorless to pale yellow oil (may crystallize at low temps)
Solubility	Insoluble in water; Soluble in Methanol, DMSO, Chloroform
Flash Point	>110°C (Combustible, not highly flammable)
GHS Hazards	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H361: Suspected of damaging fertility/unborn child (NSAID analog)
Waste Code (RCRA)	Not P-listed or U-listed. ^{[1][2][3][4]} Classify as D001 (Ignitable) if mixed with solvents, or generally Non-Regulated Hazardous Waste (unless state-specific codes apply).

Operational Disposal Protocol

This protocol ensures compliance with EPA 40 CFR 262 (Standards Applicable to Generators of Hazardous Waste).

Phase 1: Segregation & Assessment

The Scientific Logic: As a benzylic alcohol, this compound is susceptible to oxidation. Do not mix with strong oxidizing agents (e.g., chromic acid, permanganates, perchlorates) in the waste stream. An exothermic reaction can occur, pressurizing the waste container.

- Action: Segregate into "Non-Halogenated Organic" waste streams.

- **Mixture Check:** If the substance is dissolved in a solvent (e.g., HPLC waste with Acetonitrile/Methanol), the flammability of the solvent dictates the primary hazard class (usually Class 3 Flammable Liquid).

Phase 2: Packaging & Containment

The Self-Validating System: The container must chemically resist the solvent matrix and provide visual confirmation of integrity.

- **Primary Container:** Use Amber Glass or High-Density Polyethylene (HDPE).
 - **Why:** Amber glass protects light-sensitive impurities; HDPE resists organic solvent attack.
- **Headspace Rule:** Leave at least 10% headspace in the bottle.
 - **Why:** Allows for thermal expansion during storage or transport to the incinerator preventing bottle rupture.
- **Cap Torque:** Hand-tighten screw caps, then apply a strip of Parafilm or secondary tape to prevent vibrational loosening.

Phase 3: Labeling & Manifesting

Labeling must be explicit to prevent downstream handling errors at the incineration plant.

- **Standard Label Text:**



Phase 4: Final Destruction Method

Method: High-Temperature Incineration. **Mechanism:** The aromatic phenyl ring requires temperatures exceeding 1000°C for complete thermal oxidation into CO₂ and H₂O. Biological treatment (wastewater plants) is ineffective due to the compound's antimicrobial properties and resistance to hydrolysis.

Decision Logic & Workflow

The following diagram illustrates the decision-making process for disposing of pure vs. mixed waste streams.



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Figure 1: Decision matrix for segregating and processing **(1R)-1-(4-isobutylphenyl)ethanol** waste streams.

Emergency Spill Procedures

In the event of a benchtop spill:

- Evacuate & Ventilate: Although vapor pressure is low, aerosolization can cause respiratory irritation.
- PPE: Wear Nitrile gloves (0.11 mm minimum thickness), safety goggles, and a lab coat.
- Containment:
 - Liquid Spill: Adsorb with vermiculite, sand, or active carbon pads. Do not use combustible materials like sawdust if mixed with oxidizers.
 - Solid/Crystal Spill: Scoop carefully to avoid dust generation.
- Clean Up: Wipe the surface with ethanol or isopropanol to solubilize the oily residue, then wash with soap and water. Dispose of all cleanup materials as hazardous solid waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12851993, **(1R)-1-(4-isobutylphenyl)ethanol**. Retrieved from [\[Link\]](#)
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Sources

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